

# Fungisterol cross-validation methods

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## Compound Focus: Fungisterol

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## Cross-Validation Explained

Cross-validation is a model validation technique for assessing how results of a statistical analysis will generalize to an independent dataset [1]. It is primarily used to estimate a predictive model's performance in practice and flag problems like overfitting or selection bias [1].

The table below summarizes the main types of cross-validation:

Type	Key Feature	Best Use Cases
<b>k-Fold</b> [1] [2] [3]	Randomly partitions data into 'k' equal-sized folds (subsets). Each fold serves as the validation set once, while the remaining 'k-1' folds are used for training.	Common default choice; good for smaller datasets with balanced classes [3].
<b>Stratified k-Fold</b> [2] [3]	Preserves the percentage of samples for each class in every fold. Essential for dealing with class imbalance.	Classification tasks with imbalanced class distributions [3].
<b>Leave-One-Out (LOO)</b> [1] [4]	A special case of k-Fold where 'k' equals the number of data points. Each iteration uses a single sample for validation and the rest for training.	Very small datasets; computationally expensive [1].

Type	Key Feature	Best Use Cases
<b>Holdout Method</b> [1] [3]	Splits the dataset once into a training set and a test set (e.g., 80/20 split).	Large datasets or for a quick, initial evaluation [3].
<b>Repeated Holdout</b> [1] [4]	Repeats the holdout method multiple times with random splits. Results are averaged over the repetitions.	Provides a more robust performance estimate than a single holdout.

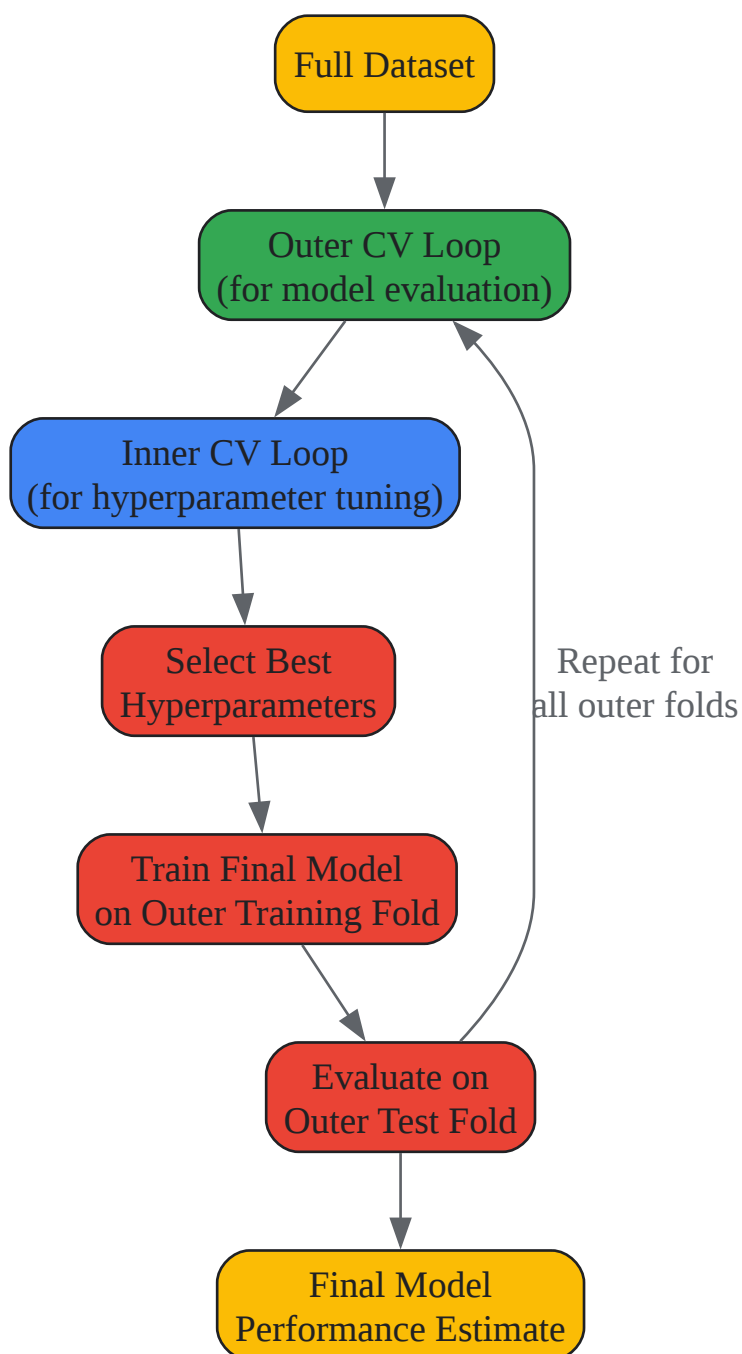
## Cross-Validation in Practice

For scientific research, cross-validation is often combined with hyperparameter tuning to build robust models and reliably estimate their performance.

- **Combining with Hyperparameter Tuning:** Methods like **Grid Search CV** or **Randomized Search CV** are used to find the optimal model parameters [3]. These techniques perform cross-validation for each combination of hyperparameters, helping to select the model that generalizes best.
- **The Three-Way Holdout Method:** A fundamental validation method involves splitting data into three sets [4]:
  - **Training set:** Used to train the model.
  - **Validation set:** Used for an unbiased evaluation during hyperparameter tuning.
  - **Test set (Hold-out set):** Used for the final evaluation on data not seen during training or validation.
- **Avoiding Data Leakage:** It is critical to perform any data preprocessing (like normalization) **after** splitting the data and to fit the preprocessing parameters (e.g., mean and standard deviation) on the training set only, then apply them to the validation and test sets [2] [4]. Using a Pipeline can help automate this process correctly [2].

## Experimental Workflow Diagram

The following diagram illustrates a typical nested cross-validation workflow, which is a rigorous method for both hyperparameter tuning and model evaluation [3]:



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## References

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